

Technical Support Center: Purification of 2-Methyl-5-nitrobenzotrile by Recrystallization

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Compound of Interest

Compound Name: 2-Methyl-5-nitrobenzotrile

Cat. No.: B181607

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This guide serves as a comprehensive technical resource for researchers, scientists, and drug development professionals engaged in the purification of **2-Methyl-5-nitrobenzotrile** (CAS 939-83-3). We will explore the foundational principles of recrystallization as applied to this specific molecule, provide a detailed experimental protocol, and address common challenges through an in-depth troubleshooting guide and FAQ section.

Foundational Principles: Solvent Selection for 2-Methyl-5-nitrobenzotrile

The success of any recrystallization procedure is critically dependent on the selection of an appropriate solvent. The ideal solvent should exhibit high solubility for the target compound at elevated temperatures and low solubility at cooler temperatures, allowing for efficient crystal formation upon cooling.^{[1][2][3]} Impurities, conversely, should either be completely soluble at all temperatures (remaining in the mother liquor) or insoluble in the hot solvent (allowing for removal via hot filtration).^[1]

2-Methyl-5-nitrobenzotrile is a moderately polar molecule, featuring a non-polar methyl group and benzene ring, along with polar nitrile (-CN) and nitro (-NO₂) functional groups.^[4] This structural duality informs our solvent choice, suggesting that polar protic solvents or mixtures would be effective. Based on available data and chemical principles, ethanol is a highly suitable solvent.^{[4][5][6]} An ethanol/water mixture can also be employed to fine-tune the solubility characteristics.

Table 1: Properties of Potential Recrystallization Solvents

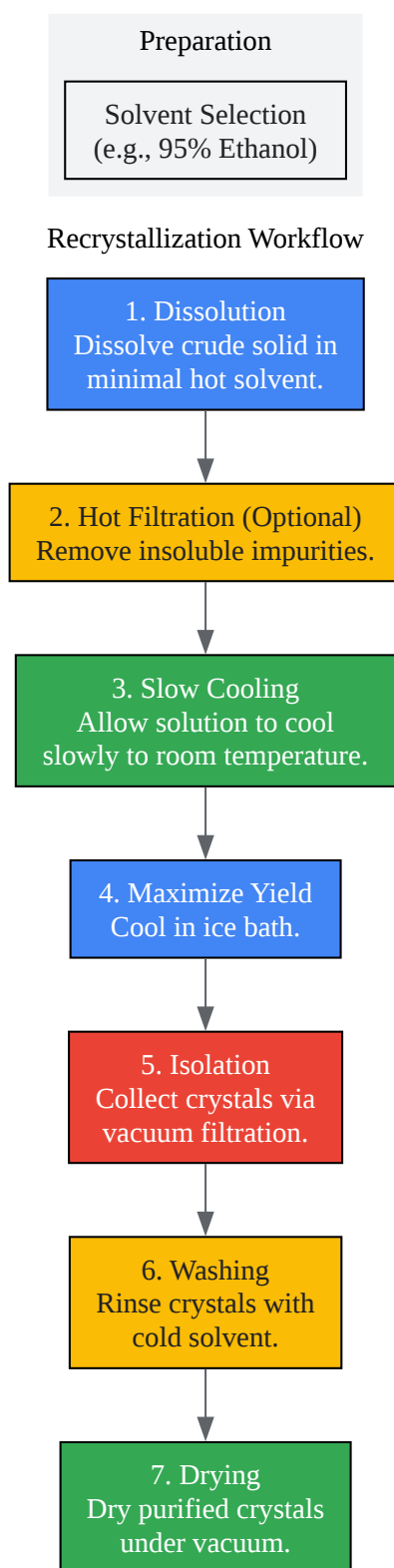
Solvent	Boiling Point (°C)	Polarity (Dielectric Constant)	Key Safety Considerations
Ethanol	78	24.5	Flammable liquid and vapor.
Methanol	65	32.7	Toxic by inhalation, in contact with skin, and if swallowed. Flammable.
Isopropanol	82	19.9	Highly flammable liquid and vapor. Causes serious eye irritation.
Acetone	56	20.7	Highly flammable liquid and vapor. Causes serious eye irritation.
Water	100	80.1	Non-toxic, non-flammable.

Data compiled from various sources.[\[7\]](#)

Recommendation: For most applications, 95% ethanol provides an excellent balance of solubility characteristics for **2-Methyl-5-nitrobenzonitrile**. For highly impure samples, a mixed-solvent system of ethanol and water may offer superior selectivity.

Detailed Experimental Protocol

This protocol outlines a standard procedure for the recrystallization of **2-Methyl-5-nitrobenzonitrile**.



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